

Introduction: The Unique Utility of Allenylstannanes

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Compound of Interest

Compound Name: *Allenyltributyltin(IV)*

CAS No.: 53915-69-8

Cat. No.: B1299820

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Allenyltributyltin(IV), with the Chemical Abstracts Service (CAS) number 53915-69-8, belongs to the class of organostannanes, which are compounds containing a tin-carbon bond.^{[1][2][3][4][5]} Its utility in synthetic chemistry stems from the unique reactivity of the allenyl group ($\text{CH}_2=\text{C}=\text{CH}-$). This moiety can act as a potent nucleophile, enabling the formation of carbon-carbon bonds with a variety of electrophiles.

What makes **allenyltributyltin(IV)** particularly valuable is its ability to react with high regioselectivity, typically at the γ -carbon (the terminal CH_2 group). This reaction, often mediated by a Lewis acid, allows for the synthesis of both homoallenic and homopropargyl alcohols from aldehydes and ketones, providing access to synthetically useful and often challenging structural motifs found in numerous natural products and pharmaceutical agents.^{[6][7][8][9]} The tributyltin group serves as a stable, yet reactive, handle that can be readily cleaved under mild conditions, making it an excellent choice for complex, multi-step syntheses.

Physicochemical and Spectroscopic Properties

A thorough understanding of a reagent's properties is fundamental to its effective and safe use in the laboratory. The key properties of **allenyltributyltin(IV)** are summarized below.

Table 1: Physicochemical Properties of Allenyltributyltin(IV)

Property	Value	Source(s)
CAS Number	53915-69-8	[1] [2] [5]
Molecular Formula	C ₁₅ H ₃₀ Sn	[1] [2] [5]
Molecular Weight	329.11 g/mol	[1] [2] [5]
Appearance	Clear, colorless to pale yellow liquid	[1] [2]
Boiling Point	265 °C (lit.)	[1] [2]
Density	1.107 g/mL at 25 °C (lit.)	[1] [2]
Refractive Index	n _{20/D} 1.500 (lit.)	[1] [2]
Flash Point	>110 °C (>230 °F)	[1] [2]

Spectroscopic Characterization

Spectroscopic analysis is crucial for verifying the identity and purity of **allenyltributyltin(IV)**. The expected characteristic signals are detailed below. This data serves as a self-validating system for confirming the successful synthesis or purity of the reagent before its use in a critical reaction step.

Table 2: Key Spectroscopic Signatures for Allenyltributyltin(IV)

Technique	Characteristic Absorption / Chemical Shift (δ)	Assignment and Rationale
Infrared (IR)	$\sim 1940\text{ cm}^{-1}$ (strong)	C=C=C asymmetric stretch. This is the most diagnostic peak for the allenic functional group. Its high intensity and unique position in a relatively uncongested region of the spectrum make it an unambiguous identifier. [10] [11]
	2850-2960 cm^{-1} (strong)	C-H stretch (sp^3). These signals arise from the numerous C-H bonds in the three butyl groups attached to the tin atom.
^1H NMR	$\sim 4.1\text{-}4.3\text{ ppm}$ (triplet)	Allenyl CH_2 . Protons on the terminal (γ) carbon of the allene, coupled to the methine proton. Tin satellites ($^2J(^{119}\text{Sn}-^1\text{H}) \approx 50\text{ Hz}$) are typically observed. [5]
	$\sim 4.8\text{-}5.0\text{ ppm}$ (triplet of triplets)	Allenyl CH. The central proton of the allene, coupled to both the terminal CH_2 protons and the tin atom.
	0.8-1.6 ppm (multiplets)	Butyl groups. A series of overlapping signals corresponding to the $-\text{CH}_3$, $-\text{CH}_2$ -, and $-\text{CH}_2$ - protons of the three butyl chains.
^{13}C NMR	$\sim 210\text{ ppm}$	Allenyl C (central). The sp -hybridized central carbon of the allene moiety exhibits a characteristic downfield shift.

~80-90 ppm	Allenyl C (terminal). The sp ² -hybridized terminal carbons of the allene.	
~9-30 ppm	Butyl groups. Four distinct signals corresponding to the four unique carbons of the butyl chains.	
¹¹⁹ Sn NMR	~ -5 to -15 ppm	Tetralkyltin. The chemical shift is characteristic of a tetra-alkyl substituted tin atom. The precise shift can be solvent-dependent.[5][12]

Synthesis of Allenyltributyltin(IV): A Practical Workflow

The synthesis of **allenyltributyltin(IV)** is typically achieved via the reaction of a propargylic precursor with an organotin nucleophile or by the reaction of an allenyl organometallic with a tributyltin halide. A common and reliable method involves the reaction of propargyl bromide with a tributyltin cuprate reagent.

Causality in Experimental Design

The choice of a cuprate reagent, generated in situ from tributyltin lithium and a copper(I) salt, is deliberate. Tributyltin lithium itself is a hard nucleophile and would primarily attack the bromide in an S_N2 fashion, leading to the isomeric propargylstannane. The cuprate is a softer nucleophile, which favors an S_N2' pathway, attacking the terminal alkyne carbon and inducing a rearrangement that selectively yields the desired allenyl product. Anhydrous conditions are critical, as organolithium and cuprate reagents are highly reactive towards protic sources like water.

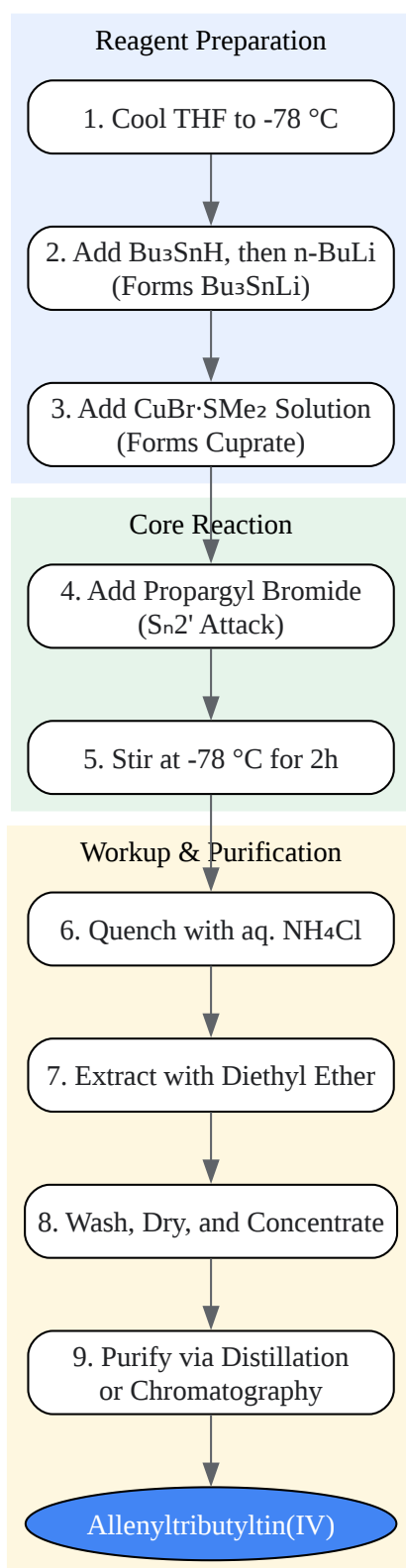
Experimental Protocol: Synthesis via S_N2' Displacement

This protocol is a self-validating system; successful execution should yield a product whose spectroscopic data matches that described in Table 2.

- Reaction Setup:
 - To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen inlet, add anhydrous tetrahydrofuran (THF, 100 mL).
 - Cool the flask to -78 °C using a dry ice/acetone bath.
 - Add tributyltin hydride (1.1 eq) to the cooled THF.
 - Slowly add n-butyllithium (1.1 eq, 2.5 M in hexanes) dropwise, keeping the internal temperature below -70 °C. Stir for 30 minutes to generate tributyltin lithium.
 - In a separate flask, prepare a solution of copper(I) bromide-dimethyl sulfide complex ($\text{CuBr}\cdot\text{SMe}_2$, 1.1 eq) in anhydrous THF (20 mL).
 - Transfer the CuBr solution to the tributyltin lithium solution via cannula, maintaining the -78 °C temperature. Stir for 20 minutes to form the Gilman-like cuprate reagent.
- Reaction Execution:
 - Add propargyl bromide (1.0 eq, 80% solution in toluene) dropwise to the cuprate solution. The reaction is typically rapid.
 - Stir the mixture at -78 °C for 2 hours.
- Workup and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride (NH_4Cl , 50 mL).
 - Allow the mixture to warm to room temperature.
 - Transfer the mixture to a separatory funnel and add diethyl ether (100 mL).
 - Wash the organic layer sequentially with saturated NH_4Cl (2 x 50 mL) and brine (1 x 50 mL).

- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure.
- The crude product is purified by vacuum distillation or column chromatography on silica gel (eluting with hexanes) to yield **allenyltributyltin(IV)** as a clear liquid.

Visualization of Synthesis Workflow



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Caption: Workflow for the synthesis of **allenyltributyltin(IV)**.

Key Applications in Drug Development & Synthesis

The primary application of **allenyltributyltin(IV)** is as a nucleophilic propargyl or allenyl anion synthon. Its reaction with carbonyl compounds, particularly aldehydes, is a cornerstone transformation for building stereochemically complex frameworks.

Mechanism: Lewis Acid-Mediated Addition to Aldehydes

The reaction of **allenyltributyltin(IV)** with an aldehyde is not spontaneous and requires activation, typically with a Lewis acid such as boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$).

Pillar of Trustworthiness (Self-Validation): The mechanism explains the observed products. The reaction proceeds through a six-membered cyclic transition state. The Lewis acid coordinates to the aldehyde's carbonyl oxygen, rendering the carbonyl carbon highly electrophilic. The allenylstannane then attacks the activated carbonyl. The regioselectivity is controlled by this cyclic transition state, which directs the attack to occur at the γ -carbon of the allenyl system.

This reaction can yield two different isomeric products: a homoallenic alcohol or a homopropargyl alcohol. The product distribution is often dependent on the specific Lewis acid used, the solvent, and the temperature, allowing for tunable selectivity.

- **Type I ($\text{S}_{\text{E}}2'$) Pathway:** This is the most common pathway. The nucleophilic attack occurs at the γ -carbon, with a concomitant shift of the double bond, leading to the formation of a homopropargyl alcohol (an alcohol with a terminal alkyne).
- **Type II ($\text{S}_{\text{E}}2$) Pathway:** Under certain conditions, the reaction can proceed without rearrangement to give the homoallenic alcohol (an alcohol adjacent to an allene).

The ability to selectively generate either of these valuable building blocks from the same set of starting materials highlights the synthetic power of this reagent.[\[2\]](#)[\[13\]](#)[\[14\]](#)

Visualization of Reaction Mechanism

Caption: Reaction of **allenyltributyltin(IV)** with an aldehyde.

Safety, Handling, and Disposal

Trustworthiness through Safety: Proper handling is paramount. Organotin compounds are notoriously toxic.

- Toxicity: **Allenyltributyltin(IV)** is classified as toxic if swallowed and harmful in contact with skin.[2][15] It causes skin and serious eye irritation and may cause respiratory irritation.[15] The most significant danger is its potential to cause damage to organs (particularly the immune system and central nervous system) through prolonged or repeated exposure.[12]
- Environmental Hazard: This compound is very toxic to aquatic life with long-lasting effects and must not be released into the environment.[15]
- Handling:
 - Work exclusively in a well-ventilated chemical fume hood.
 - Wear appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves (nitrile is often insufficient; butyl rubber or laminate gloves are recommended), and safety goggles/face shield.
 - Avoid inhalation of vapors and any contact with skin or eyes. In case of contact, flush immediately and thoroughly with water and seek medical attention.[15]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from strong oxidizing agents.
- Disposal: All waste containing **allenyltributyltin(IV)** must be treated as hazardous waste and disposed of according to institutional and local regulations. Do not dispose of down the drain.

Conclusion

Allenyltributyltin(IV) is a reagent of significant strategic importance in organic synthesis. Its predictable reactivity, coupled with the ability to tune reaction conditions to favor different isomeric products, makes it an invaluable tool for the construction of complex molecules relevant to the pharmaceutical and natural product sectors.[16][17][18] While its toxicity necessitates careful handling and disposal, a thorough understanding of its properties and

reaction mechanisms allows the modern synthetic chemist to harness its power for the efficient and elegant synthesis of valuable chemical entities.

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